

Safe Handling and Disposal of D-Allose-¹³C: A Procedural Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: D-Allose-¹³C

Cat. No.: B10828440

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For researchers, scientists, and professionals in drug development, the proper management of isotopically labeled compounds is paramount for laboratory safety and regulatory compliance. This guide provides essential safety and logistical information for the proper disposal of D-Allose-¹³C, a stable, non-radioactive isotopically labeled sugar.

Immediate Safety Considerations

D-Allose, the parent compound of D-Allose-¹³C, is not classified as a hazardous substance.^[1]^[2] However, standard laboratory safety practices should always be observed. Personal protective equipment, including safety goggles with side shields, protective gloves, and impervious clothing, should be worn when handling the substance.^[2] In case of accidental contact, follow these first-aid measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.^[3]
- Skin Contact: Wash off with soap and plenty of water.^[3]
- Inhalation: Remove to fresh air. If breathing is difficult, give oxygen.^[3]
- Ingestion: Wash out mouth with water provided the person is conscious.^[2]

Disposal of D-Allose-¹³C

Since ^{13}C is a stable, non-radioactive isotope, D-Allose- ^{13}C is not considered radioactive waste. [4] Therefore, its disposal should be managed based on the chemical properties of D-Allose and local regulations for chemical waste. Stable isotope-labeled waste is generally treated similarly to common chemical waste.[4]

Step-by-Step Disposal Plan:

- **Waste Identification:** Clearly label the waste container as "D-Allose- ^{13}C " to avoid mixing with other chemical waste streams.
- **Segregation:** Do not mix D-Allose- ^{13}C waste with radioactive waste.[5]
- **Containment:** Collect solid waste in a designated, sealed container. For solutions, use a compatible, leak-proof container.
- **Consult Local Regulations:** Before disposal, consult your institution's Environmental Health and Safety (EHS) department for specific guidelines on the disposal of non-hazardous chemical waste.[3]
- **Disposal Route:** Based on institutional procedures, the contained D-Allose- ^{13}C waste will likely be incinerated or landfilled by a licensed chemical waste disposal contractor.

Quantitative Data Summary

The following table summarizes key quantitative data for D-Allose, which is applicable to D-Allose- ^{13}C .

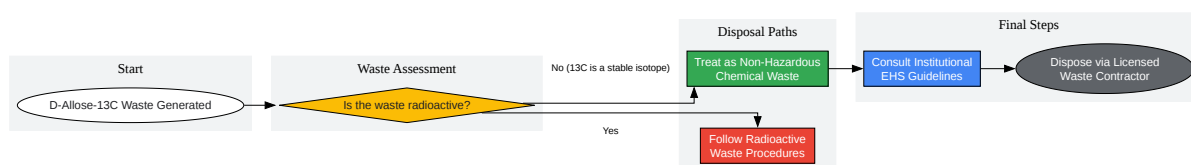
Property	Value	Reference
Molecular Formula	$\text{C}_6\text{H}_{12}\text{O}_6$	[1]
Molar Mass	180.16 g/mol	[1]
Melting Point	148-150°C	[3]
Occupational Exposure Limits	No data available	[2]

Experimental Protocols

This document focuses on disposal procedures. For detailed experimental protocols involving D-Allose- ^{13}C , please refer to your specific research or development plans.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of D-Allose- ^{13}C .



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D-Allose- ^{13}C Disposal Workflow

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Address: 3281 E Guasti Rd
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Phone: (601) 213-4426
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